

# pentyl heptanoate physical properties boiling point melting point

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentyl heptanoate

Cat. No.: B1596170

[Get Quote](#)

## An In-depth Technical Guide to the Physical Properties of **Pentyl Heptanoate**

This guide provides a comprehensive overview of the key physical properties of **pentyl heptanoate**, with a specific focus on its boiling and melting points. The information is tailored for researchers, scientists, and drug development professionals, offering detailed experimental protocols and a clear presentation of data.

## Pentyl Heptanoate: An Overview

**Pentyl heptanoate** (CAS No. 7493-82-5) is a fatty acid ester, an organic compound formed from the esterification of heptanoic acid and pentanol.[1] It is also known as amyl heptanoate. It belongs to the class of carboxylic acid esters and is recognized for its characteristic fruity aroma.

## Physical Properties

The primary physical properties of **pentyl heptanoate** are summarized in the table below. These values are critical for a variety of applications, including purification, formulation, and safety assessments.

Property	Value	Source
Boiling Point	245-246 °C	[1]
245.4 °C	[2]	
Melting Point	-49.5 °C	[1]
-50 °C	[2][3]	

## Experimental Protocols for a Physical Property Determination

The determination of accurate boiling and melting points is fundamental in chemical analysis for identifying and assessing the purity of a compound.[4][5]

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] For pure compounds, this is a distinct temperature, while impurities can cause it to occur over a range.

A common and effective method for determining the boiling point of a liquid is through distillation.[7]

- **Apparatus Setup:** A distillation apparatus is assembled, which typically includes a distillation flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor as it passes into the condenser.
- **Procedure:**
  - The liquid sample (**pentyl heptanoate**) is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The flask is heated, and as the liquid boils, its vapor rises and envelops the thermometer bulb.

- The temperature reading that remains constant during the distillation process is recorded as the boiling point.<sup>[7]</sup>

For smaller sample volumes, a micro boiling point determination can be performed using a capillary tube.<sup>[6][8][9]</sup>

- Apparatus Setup: A small test tube containing a few milliliters of the sample is fitted with a thermometer. A capillary tube, sealed at one end, is inverted and placed within the test tube.
- Procedure:
  - The apparatus is gently heated in a heating bath.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - The heat is then removed, and the liquid is allowed to cool.
  - The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.<sup>[8]</sup>

## Melting Point Determination

The melting point is the temperature at which a solid transitions into a liquid. For a pure crystalline solid, this occurs at a sharp, well-defined temperature.<sup>[4]</sup> Impurities typically lower the melting point and broaden the melting range.<sup>[4][5]</sup>

This is the most common technique for determining the melting point of a solid organic compound.<sup>[4][10]</sup>

- Sample Preparation: A small amount of the finely powdered, dry sample is packed into a capillary tube that is sealed at one end.
- Apparatus Setup: The capillary tube is attached to a thermometer and placed in a melting point apparatus, which can be a heated oil bath (like a Thiele tube) or a metal block.<sup>[4]</sup>
- Procedure:

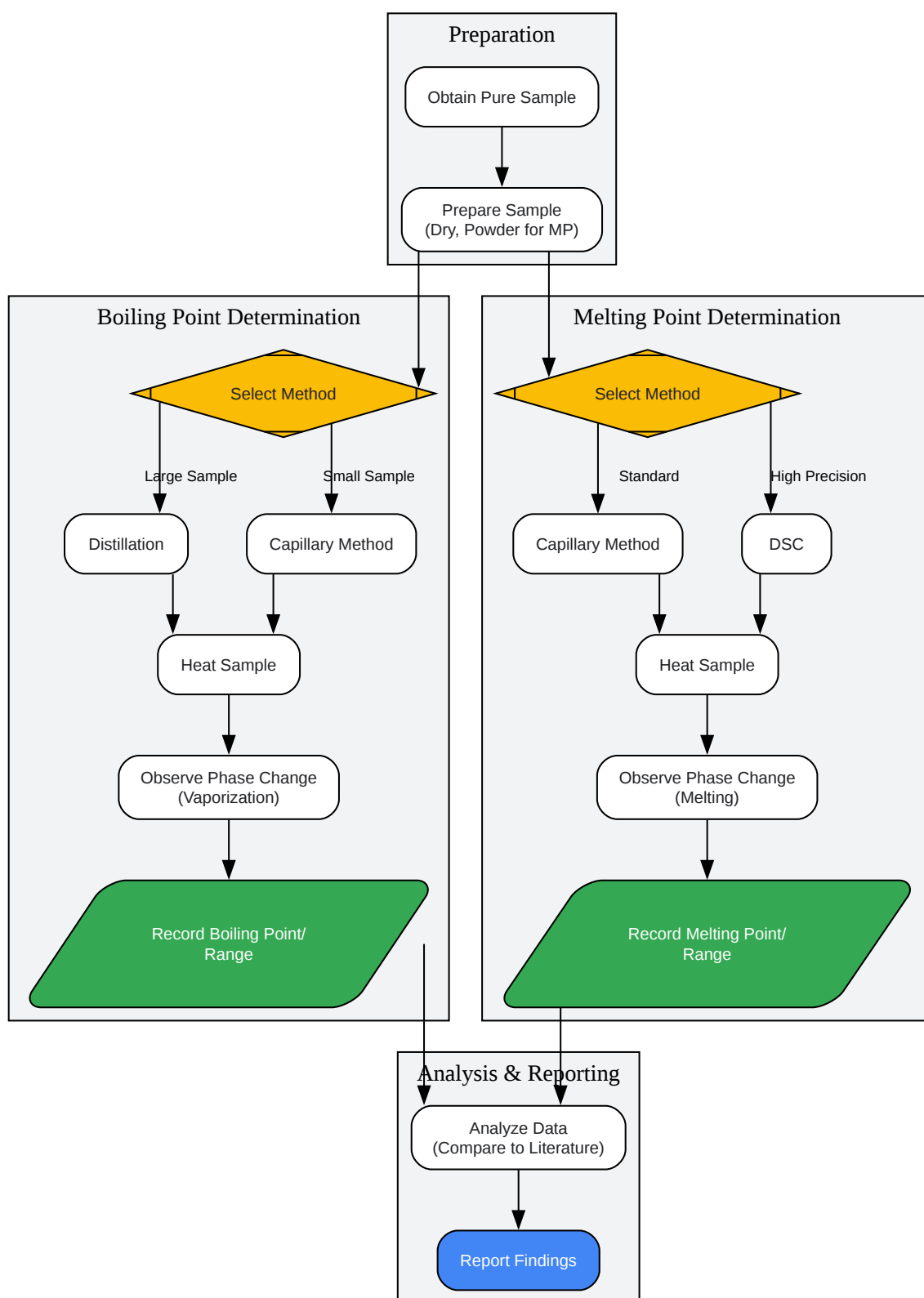
- The apparatus is heated slowly and steadily.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted is recorded as the end of the melting range.<sup>[4]</sup>

DSC is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

- Procedure:
  - A small, weighed amount of the sample is placed in a sealed pan.
  - The sample and a reference pan are heated at a controlled rate.
  - The temperature at which an endothermic peak is observed, corresponding to the heat absorbed during melting, is taken as the melting point.<sup>[10]</sup>

## Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical compound like **pentyl heptanoate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Determining Physical Properties.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Showing Compound Pentyl heptanoate (FDB015083) - FooDB [foodb.ca]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. pentyl heptanoate [stenutz.eu]
- 4. chem.ucalgary.ca [chem.ucalgary.ca]
- 5. SSERC | Melting point determination [sserc.org.uk]
- 6. Video: Boiling Points - Concept [jove.com]
- 7. vernier.com [vernier.com]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. cdn.juniata.edu [cdn.juniata.edu]
- 10. westlab.com [westlab.com]
- To cite this document: BenchChem. [pentyl heptanoate physical properties boiling point melting point]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1596170#pentyl-heptanoate-physical-properties-boiling-point-melting-point\]](https://www.benchchem.com/product/b1596170#pentyl-heptanoate-physical-properties-boiling-point-melting-point)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)